Introduction: The Structural Significance of 2-Ethoxy-3-propoxypyridine

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Compound of Interest

Compound Name:	*2-Ethoxy-3-propoxypyridine*
CAS No.:	*1330750-35-0*
Cat. No.:	*B582281*

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2-Ethoxy-3-propoxypyridine is a disubstituted pyridine derivative featuring two distinct alkoxy groups. The precise characterization of such molecules is paramount in fields like medicinal chemistry and materials science, where structure dictates function. The electronic environment of the pyridine ring is significantly modulated by the electron-donating nature of the ethoxy and propoxy substituents, influencing its reactivity and potential as a ligand or building block.

NMR spectroscopy is the definitive technique for the unambiguous structural determination of organic molecules in solution.[1][2] By analyzing the ^{1}H and ^{13}C NMR spectra, we can map the complete carbon-hydrogen framework, confirm the substitution pattern, and gain insights into the molecule's conformational dynamics. This guide serves as a practical reference for predicting, acquiring, and interpreting these critical spectral data.

Molecular Structure and Atom Numbering

A clear and consistent numbering system is essential for spectral assignment. The following diagram illustrates the structure of **2-Ethoxy-3-propoxypyridine** with the IUPAC numbering for the pyridine ring and lettered assignments for the alkoxy substituents.

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Caption: Molecular structure of **2-Ethoxy-3-propoxypyridine**.

Predicted ^{1}H NMR Spectrum Analysis

The ^{1}H NMR spectrum is predicted to show six distinct signals, three for the aromatic protons on the pyridine ring and three for the aliphatic protons of the alkoxy side chains. The chemical shifts (δ) are influenced by the electronegativity of adjacent atoms and the anisotropic effects of the aromatic ring.[3][4][5]

Aromatic Region (δ 6.5-8.5 ppm)

The pyridine ring protons are deshielded due to the ring current and the electron-withdrawing effect of the ring nitrogen. The two alkoxy groups, being electron-donating, will shield these protons relative to unsubstituted pyridine.[6][7]

- H-6: This proton is adjacent to the ring nitrogen, making it the most deshielded of the aromatic protons. It will appear as a doublet of doublets (dd) due to coupling with H-5 (^{3}J, typical ~5 Hz) and H-4 (^{4}J, typical ~2 Hz).
- H-4: This proton is coupled to H-5 (^{3}J, typical ~7-8 Hz) and H-6 (^{4}J, typical ~2 Hz), also resulting in a doublet of doublets (dd).
- H-5: This proton is coupled to both H-4 and H-6, appearing as a doublet of doublets (dd).

Aliphatic Region (δ 1.0-4.5 ppm)

The protons of the ethoxy and propoxy groups are shielded relative to the aromatic protons. Their chemical shifts are primarily determined by the proximity to the electron-withdrawing oxygen atoms.[8][9]

- -OCH$_2$- (Ethoxy, Hα): These protons are on a carbon directly attached to an oxygen atom, causing a significant downfield shift. This signal is expected to be a quartet (q) due to coupling with the three adjacent methyl protons (Hβ).
- -OCH$_2$- (Propoxy, Hγ): Similar to the ethoxy group, these protons are deshielded by the adjacent oxygen and will appear as a triplet (t) due to coupling with the two neighboring methylene protons (Hδ).

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- -CH_3 (Ethoxy, Hβ): These methyl protons will appear as a triplet (t) due to coupling with the two methylene protons (Hα).
- -CH_2- (Propoxy, Hδ): These protons are further from the oxygen and will be more shielded. They are coupled to both the -OCH_2- protons (Hγ) and the -CH_3 protons (Hε), resulting in a complex multiplet, likely a sextet (sxt).
- -CH_3 (Propoxy, Hε): This terminal methyl group is the most shielded in the molecule and will appear as a triplet (t) due to coupling with the adjacent methylene protons (Hδ).

Summary of Predicted ^{1}H NMR Data

Signal Assignment	Predicted δ (ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
H-6	7.8 - 8.2	dd	$^3J \approx 5$, $^4J \approx 2$	1H
H-4	7.0 - 7.4	dd	$^3J \approx 8$, $^4J \approx 2$	1H
H-5	6.8 - 7.2	dd	$^3J \approx 8$, $^3J \approx 5$	1H
Hα (-OCH_2CH_3)	4.1 - 4.4	q	$^3J \approx 7$	2H
Hγ (-$OCH_2CH_2CH_3$)	4.0 - 4.3	t	$^3J \approx 7$	2H
Hδ (-$OCH_2CH_2CH_3$)	1.8 - 2.1	sxt	$^3J \approx 7$	2H
Hβ (-OCH_2CH_3)	1.3 - 1.6	t	$^3J \approx 7$	3H
Hε (-$OCH_2CH_2CH_3$)	0.9 - 1.2	t	$^3J \approx 7$	3H

Predicted ^{13}C NMR Spectrum Analysis

The ^{13}C NMR spectrum is expected to show ten distinct signals, as all carbon atoms are in unique chemical environments. Chemical shifts are primarily influenced by hybridization and the electronic effects of neighboring atoms and functional groups.[10][11][12]

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Aromatic Region (δ 110-165 ppm)

The pyridine ring carbons exhibit a wide range of chemical shifts due to the influence of the nitrogen atom and the two different alkoxy substituents.[13][14]

- C-2 & C-3: These carbons are directly attached to the electron-donating oxygen atoms, which results in a significant downfield shift. They are also part of the aromatic system. C-2, being adjacent to nitrogen and bonded to an oxygen, will be highly deshielded.
- C-6: This carbon is adjacent to the electronegative nitrogen, causing a downfield shift compared to C-4 and C-5.
- C-4 & C-5: These carbons are the most shielded of the ring carbons, appearing at the highest field within the aromatic region.

Aliphatic Region (δ 10-75 ppm)

The carbons of the alkoxy groups are found in the upfield region of the spectrum.[15]

- Cα & Cγ (-OCH_2-): The carbons directly bonded to oxygen are the most deshielded of the aliphatic carbons, typically appearing in the δ 60-75 ppm range.
- Cδ (-CH_2-): This central carbon of the propoxy group is more shielded than the carbon attached to the oxygen.
- Cβ & Cε (-CH_3): The terminal methyl carbons are the most shielded carbons in the molecule, appearing at the highest field (lowest ppm).

Summary of Predicted ^{13}C NMR Data

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Signal Assignment	Predicted δ (ppm)
C-2	160 - 165
C-3	155 - 160
C-6	145 - 150
C-4	115 - 125
C-5	110 - 120
Cα (-OCH_2CH_3)	65 - 70
Cγ (-$OCH_2CH_2CH_3$)	70 - 75
Cδ (-$OCH_2CH_2CH_3$)	20 - 25
Cβ (-OCH_2CH_3)	14 - 18
Cε (-$OCH_2CH_2CH_3$)	10 - 14

Experimental Protocol for NMR Data Acquisition

Acquiring high-quality, high-resolution NMR spectra requires meticulous sample preparation and the selection of appropriate acquisition parameters.[16] This protocol is designed to be a self-validating system for generating reliable data.

Workflow for NMR Analysis

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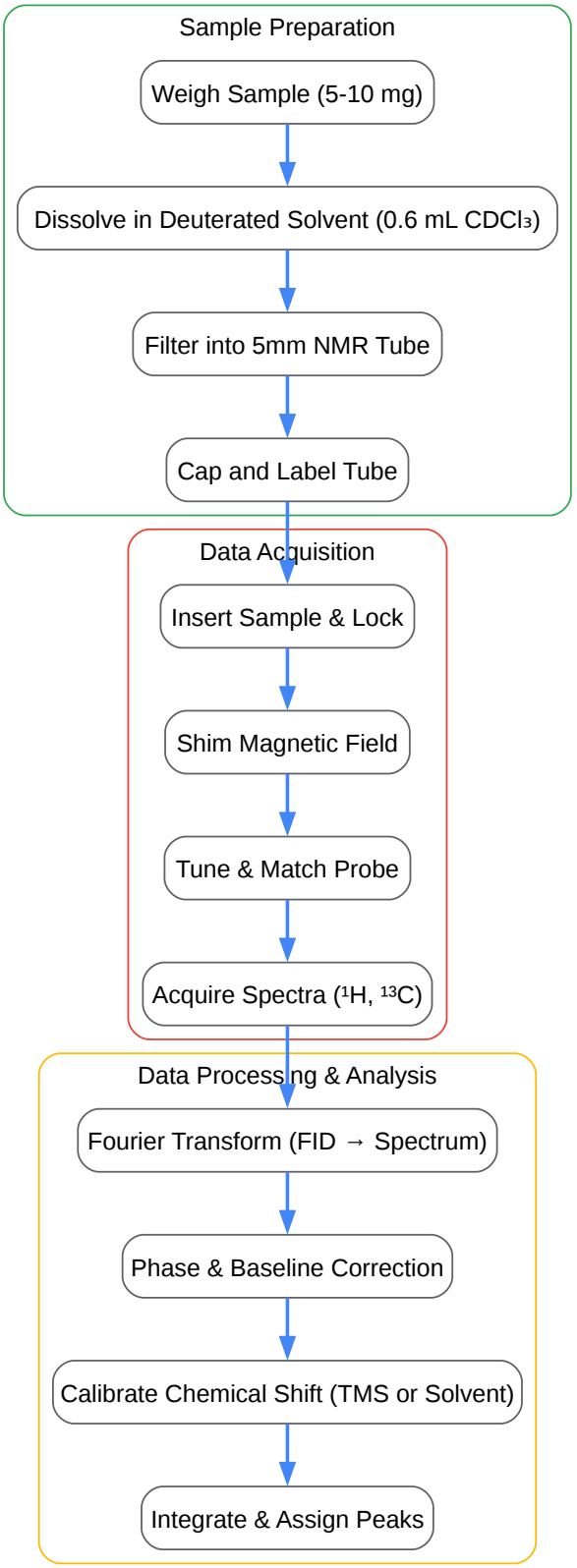

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Caption: Standard workflow for NMR sample analysis.

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Step-by-Step Sample Preparation

- Analyte Preparation: Ensure the **2-Ethoxy-3-propoxypyridine** sample is pure. For a standard 500 MHz spectrometer, weigh approximately 5-10 mg of the compound.[17]
- Solvent Selection: Chloroform-d ($CDCl_3$) is a suitable solvent for this compound. It is crucial to use a deuterated solvent to provide a lock signal for the spectrometer and to avoid a large interfering solvent proton signal.[18][19]
- Dissolution: Dissolve the sample in approximately 0.6-0.7 mL of $CDCl_3$ in a clean, dry vial.[20] This volume ensures an optimal sample height of 4-5 cm in a standard 5 mm NMR tube.[17]
- Filtration: To ensure a homogeneous solution free of particulate matter, which can degrade spectral resolution, filter the solution. A simple and effective method is to pass the solution through a Pasteur pipette containing a small plug of cotton or glass wool directly into the NMR tube.[19][21]
- Finalization: Cap the NMR tube securely to prevent solvent evaporation and label it clearly.

Data Acquisition Parameters

The choice of acquisition parameters is critical for balancing resolution, sensitivity, and experiment time.[22][23][24] The following are recommended starting parameters for a 500 MHz spectrometer.

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Parameter	^{1}H Experiment	^{13}C Experiment	Causality and Rationale
Spectral Width (SW)	16 ppm (~8000 Hz)	240 ppm (~30200 Hz)	The spectral window must be wide enough to encompass all expected signals.[22][23]
Acquisition Time (AQ)	2-4 s	1-2 s	A longer AQ provides better digital resolution, but also more noise. A good compromise is to acquire for ~3x the average T_2 relaxation time.[24]
Relaxation Delay (D1)	1-2 s	2-5 s	Allows for longitudinal relaxation of the nuclei between pulses, crucial for accurate integration (especially in ^{13}C).
Pulse Width (P1)	Calibrated 90° pulse	Calibrated 30-45° pulse	A 90° pulse provides maximum signal for ^{1}H. A smaller flip angle for ^{13}C reduces saturation and allows for a shorter relaxation delay.
Number of Scans (NS)	8-16	128-1024	^{1}H is highly sensitive and requires few scans. The low natural abundance of ^{13}C necessitates a much larger number of scans to achieve an

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			adequate signal-to-noise ratio.
Receiver Gain (RG)	Auto-adjusted	Auto-adjusted	Must be set to maximize the signal without clipping the FID, which would make quantitative analysis impossible. [24]

Conclusion

This guide provides a robust framework for understanding and obtaining the ^{1}H and ^{13}C NMR spectra of **2-Ethoxy-3-propoxypyridine**. The predicted spectral data, grounded in established principles of NMR spectroscopy, offer a clear target for experimental verification. The detailed experimental protocol emphasizes the importance of careful sample preparation and logical parameter selection to ensure the acquisition of high-fidelity data. By integrating theoretical prediction with rigorous experimental practice, researchers can confidently utilize NMR spectroscopy for the definitive structural elucidation and quality control of this and other complex organic molecules.

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